

Application Notes and Protocols for Hsd17B13 Inhibitors in Enzymatic Activity Assays

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Compound of Interest

Compound Name: *Hsd17B13-IN-40*

Cat. No.: *B12364722*

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This document provides detailed application notes and protocols for the use of small molecule inhibitors of 17 β -Hydroxysteroid Dehydrogenase 13 (Hsd17B13), a key enzyme implicated in liver diseases such as non-alcoholic steatohepatitis (NASH). While the specific inhibitor "**Hsd17B13-IN-40**" was not found in available literature, this guide utilizes data and protocols from well-characterized inhibitors like BI-3231 and HSD17B13-IN-9 to provide a comprehensive framework for studying Hsd17B13 inhibition.

Introduction to Hsd17B13 and its Inhibition

17 β -Hydroxysteroid Dehydrogenase 13 (Hsd17B13) is a lipid droplet-associated enzyme primarily expressed in the liver. It is involved in the metabolism of steroids, bioactive lipids, and retinol. Genetic studies have shown that loss-of-function variants in the HSD17B13 gene are associated with a reduced risk of developing chronic liver diseases, including alcoholic and non-alcoholic steatohepatitis (NASH), fibrosis, and cirrhosis. This makes Hsd17B13 a promising therapeutic target for the treatment of these conditions. Small molecule inhibitors of Hsd17B13 are valuable tools for elucidating its biological function and for therapeutic development.

Featured Hsd17B13 Inhibitors

While information on "**Hsd17B13-IN-40**" is not publicly available, several potent and selective inhibitors have been described. This document focuses on the application of inhibitors with

reported in vitro activity.

Inhibitor Name	Target	IC50 (nM)	Assay Conditions	Reference
BI-3231	Human Hsd17B13	1	Enzymatic Assay	
Mouse Hsd17B13	13	Enzymatic Assay		
HSD17B13-IN-9	Human Hsd17B13	10	50 nM Hsd17B13	

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